

Technical Support Center: Pyrophoric Titanium Trichloride (TiCl₃)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Titanium trichloride*

Cat. No.: *B058219*

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This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with pyrophoric **titanium trichloride**.

Frequently Asked Questions (FAQs)

Q1: What makes **titanium trichloride** pyrophoric?

A1: **Titanium trichloride** is a strong reducing agent that reacts exothermically and ignites spontaneously upon contact with air.^{[1][2][3]} The dry powdered form is particularly susceptible to being pyrophoric.^[2] It also reacts violently with water and moisture in the air, releasing heat and forming corrosive hydrogen chloride gas.^{[1][2][3]}

Q2: What are the primary hazards associated with **titanium trichloride**?

A2: The main hazards include:

- **Pyrophoricity:** Catches fire if exposed to air.^[1]
- **Water Reactivity:** Reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.^{[1][4]}
- **Corrosivity:** Causes severe burns to the skin, eyes, and respiratory tract.^{[1][5][6][7][8]}
- **Toxicity:** Inhalation, ingestion, or skin contact can cause severe injury or death.^[9]

Q3: What are the immediate signs of exposure to **titanium trichloride**?

A3: Symptoms of exposure can include severe irritation and chemical burns to the eyes, skin, and respiratory tract, sore throat, coughing, and shortness of breath.^[1] Ingestion can lead to severe damage to the digestive tract.^[1]

Q4: What should I do in case of a fire involving **titanium trichloride**?

A4: Do NOT use water.^{[3][10]} Use a Class D fire extinguisher, dry sand, soda ash, or lime to smother the fire.^[3] For larger fires, it may be safer to withdraw from the area and let the fire burn.^[3] If the **titanium trichloride** is in solution, the flammability of the solvent must also be considered.

Q5: How should I store pyrophoric **titanium trichloride**?

A5: Store in a cool, dry, well-ventilated area away from incompatible substances.^[1] The container must be kept tightly closed under an inert atmosphere (e.g., argon or nitrogen).^{[1][4]} It should be stored in a dedicated corrosives area and protected from air and moisture.^[1]

Troubleshooting Guide

Problem: The **titanium trichloride** powder appears to have changed color or consistency in the container.

- Possible Cause: The container seal may have been compromised, allowing slow exposure to air and moisture. This can lead to oxidation and hydrolysis, reducing the reactivity and effectiveness of the reagent.^[11]
- Solution: If the material is significantly discolored or clumped, it is best to dispose of it following appropriate quenching procedures. Do not use if the quality is suspect, as this can lead to unpredictable reaction outcomes.^[11]

Problem: A small fire ignites at the mouth of the container when opened.

- Possible Cause: This is a common occurrence with pyrophoric powders as a small amount of material at the opening reacts with air.

- **Solution:** Have a container of dry sand or a Class D fire extinguisher immediately accessible. If a small flame appears, you can often safely extinguish it by carefully replacing the cap to cut off the oxygen supply or by using a small amount of sand. Always open containers of pyrophoric materials inside a glovebox or under a steady stream of inert gas to prevent this.

Problem: During a reaction, the addition of **titanium trichloride** solution causes an unexpectedly vigorous or uncontrolled reaction.

- **Possible Cause:**
 - The concentration of the **titanium trichloride** solution may be higher than anticipated.
 - The reaction vessel may not have been adequately dried, leading to a reaction with residual moisture.
 - The receiving solution may contain incompatible substances (e.g., oxidizing agents).^[1]
- **Solution:**
 - Always add pyrophoric reagents slowly and in a controlled manner, with efficient stirring and cooling of the reaction vessel.
 - Ensure all glassware is rigorously dried before use.
 - Carefully review all reagents for incompatibilities before starting the experiment.

Data Presentation

Physical and Chemical Properties of **Titanium Trichloride**

Property	Value	Reference
Chemical Formula	TiCl ₃	[11]
Molar Mass	154.225 g/mol	[11]
Appearance	Red-violet crystalline solid	[11][12]
Density	2.64 g/cm ³	[11]
Melting Point	440 °C (decomposes)	[11][13]
Solubility	Very soluble in water (reacts violently), soluble in acetone, acetonitrile, certain amines; insoluble in ether and hydrocarbons.	[2][11]

Hazard Identification

Hazard	GHS Classification	Precautionary Statements
Flammability	Pyrophoric Solid, Category 1	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P222: Do not allow contact with air.[8]
Skin Corrosion	Category 1B	P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5][7]
Eye Damage	Category 1	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7]
Water Reactivity	EUH014: Reacts violently with water	P30: Never add water to this product.[14]

Experimental Protocols

Protocol 1: Safe Transfer of Solid Titanium Trichloride

Objective: To safely transfer solid pyrophoric TiCl_3 from a storage container to a reaction vessel. This procedure must be performed in an inert atmosphere glovebox.

Materials:

- Sealed container of **titanium trichloride**
- Spatula

- Weighing boat or paper
- Reaction vessel
- Balance (inside glovebox)
- Appropriate Personal Protective Equipment (PPE): Fire-resistant lab coat, safety goggles, neoprene or nitrile gloves.[\[15\]](#)

Procedure:

- Ensure the glovebox atmosphere is inert (low O₂ and H₂O levels).
- Place the sealed container of TiCl₃, spatula, weighing vessel, and reaction vessel inside the glovebox antechamber and evacuate/refill with inert gas for the appropriate number of cycles.
- Transfer all items into the main glovebox chamber.
- Allow the TiCl₃ container to reach the temperature of the glovebox atmosphere.
- Slowly and carefully open the container. Be prepared for a small amount of pressure release.
- Using the spatula, carefully transfer the desired amount of TiCl₃ to the weighing vessel on the balance.
- Record the weight, then transfer the solid from the weighing vessel to the reaction vessel.
- Securely seal the reaction vessel.
- Tightly reseal the main TiCl₃ storage container.
- Clean any residual powder from the spatula and work area within the glovebox using a dry cloth or brush. Dispose of the cleaning materials in a designated solid waste container within the glovebox.
- Remove the sealed reaction vessel from the glovebox via the antechamber.

Protocol 2: Quenching and Disposal of Residual Titanium Trichloride

Objective: To safely neutralize (quench) small amounts of residual or waste **titanium trichloride**. This procedure must be performed under an inert atmosphere in a fume hood.[\[16\]](#)

Materials:

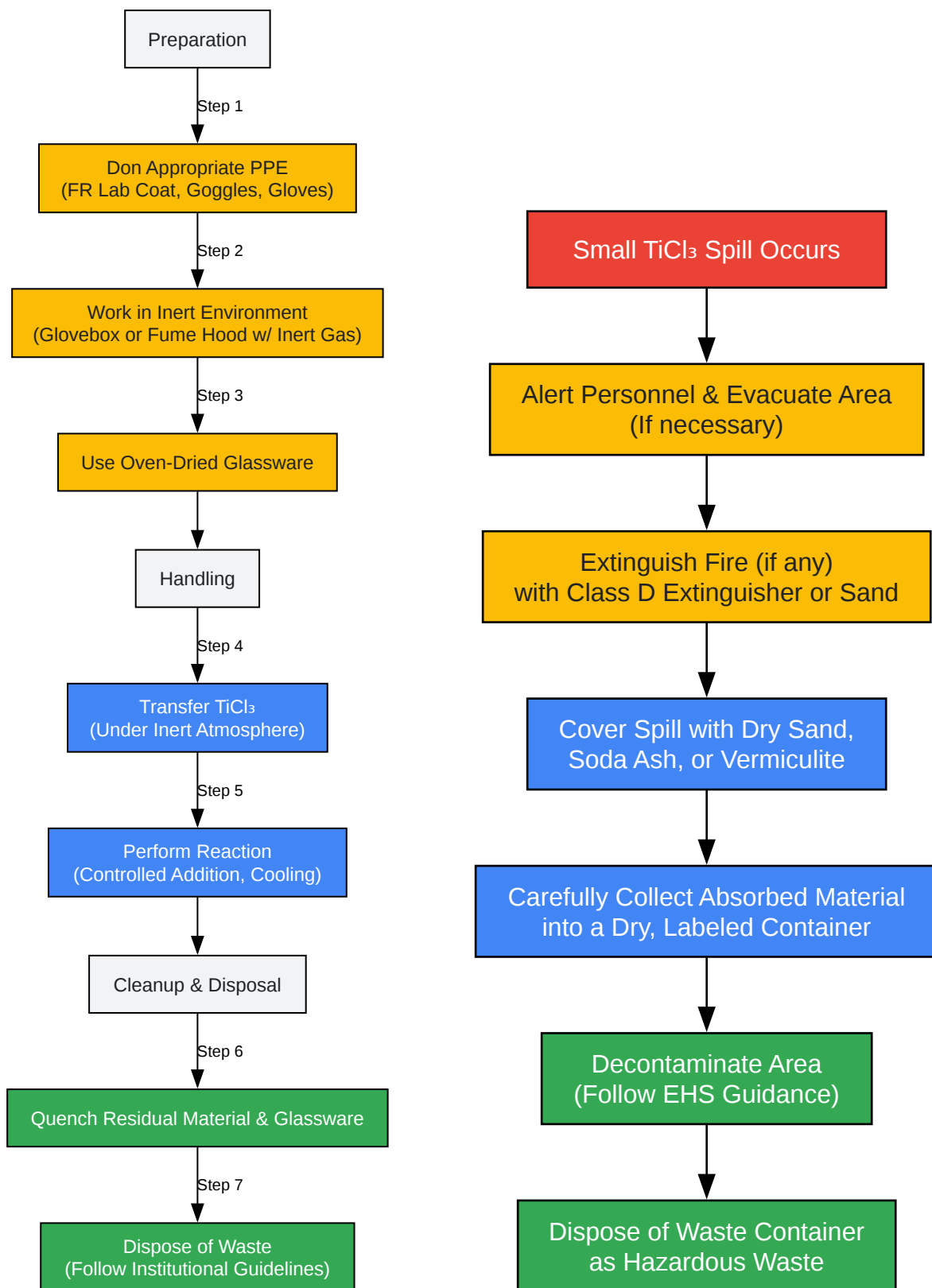
- Reaction flask containing residual TiCl_3
- Stir bar
- Inert solvent (e.g., toluene or hexane)[\[17\]](#)
- Isopropanol[\[16\]](#)[\[17\]](#)
- Methanol
- Water
- Addition funnel or syringe pump
- Ice bath
- Schlenk line or similar inert gas setup
- Appropriate PPE

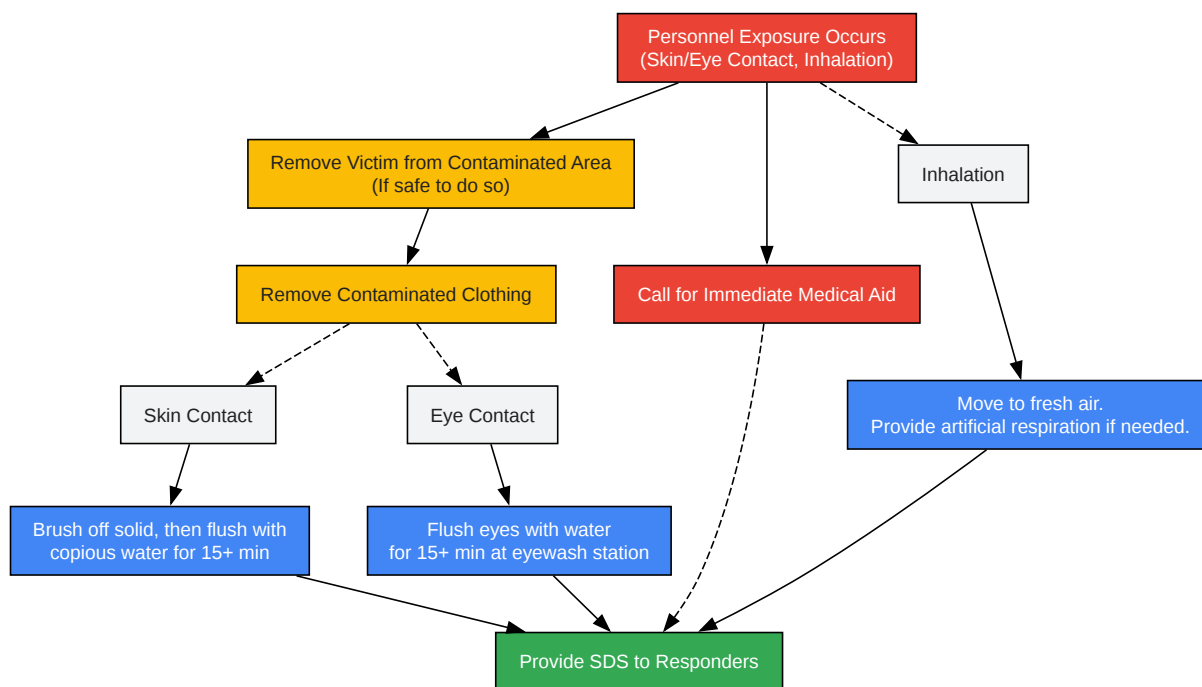
Procedure:

- Place the flask containing the TiCl_3 residue under a positive pressure of inert gas (argon or nitrogen) in a fume hood.[\[16\]](#)
- If the residue is solid, add a dry, inert solvent like toluene to create a suspension that can be stirred.[\[16\]](#)
- Cool the flask in an ice bath to 0 °C.[\[16\]](#)

- Slowly, dropwise, add isopropanol to the stirred suspension.[16][17] Vigorous gas evolution (hydrogen) will occur. Control the addition rate to keep the reaction from becoming too vigorous.
- Once the addition of isopropanol no longer produces a vigorous reaction, continue by slowly adding methanol.
- After the methanol addition is complete and the reaction has subsided, slowly and very carefully add water.[17] Be extremely cautious during this step.
- Once the addition of water is complete and no further reaction is observed, remove the ice bath and allow the mixture to warm to room temperature.[16]
- Let the mixture stir for at least 2 hours to ensure complete quenching.[18]
- The resulting mixture should be neutralized and disposed of as hazardous waste according to your institution's guidelines.

Visualizations





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- To cite this document: BenchChem. [Technical Support Center: Pyrophoric Titanium Trichloride (TiCl₃)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058219#handling-and-storage-of-pyrophoric-titanium-trichloride]

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